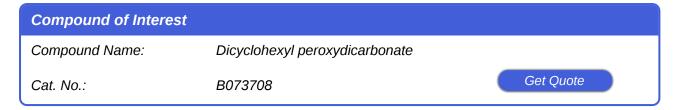


A Comprehensive Technical Guide to Dicyclohexyl Peroxydicarbonate and its Synonyms

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For researchers, scientists, and professionals in drug development, a precise understanding of chemical nomenclature is paramount. This guide provides an in-depth overview of **Dicyclohexyl peroxydicarbonate**, a significant compound in polymer chemistry, focusing on its various synonyms, physicochemical properties, experimental protocols, and safety considerations.

Synonyms and Chemical Identifiers

Dicyclohexyl peroxydicarbonate is known by a multitude of synonyms in chemical literature and commerce. A clear understanding of these alternative names is crucial for comprehensive literature searches and unambiguous communication. The compound is systematically identified by its CAS Registry Number: 1561-49-5.[1][2]



Identifier Type	Identifier	
IUPAC Name	cyclohexyl cyclohexyloxycarbonyloxy carbonate	
CAS Registry Number	1561-49-5[1][2]	
EC Number	216-337-3[2]	
UNII	7UUX7891Q7[2]	
Molecular Formula	C14H22O6[1][2]	
Molecular Weight	286.32 g/mol [2]	
InChI	InChI=1S/C14H22O6/c15-13(17-11-7-3-1-4-8- 11)19-20-14(16)18-12-9-5-2-6-10-12/h11- 12H,1-10H2[1]	
InChlKey	BLCKNMAZFRMCJJ-UHFFFAOYSA-N[1]	
Canonical SMILES	C1CCC(CC1)OC(=O)OOC(=O)OC2CCCCC2[2]	
Common Synonyms	Dicyclohexyl peroxide carbonate, Dicyclohexyl peroxybicarbonate, Peroxydicarbonic Acid Dicyclohexyl Ester, Peroxydicarbonic acid, C,C'-dicyclohexyl ester, CHPC, Peroxybis(formic acid cyclohexyl) ester, Bis(cyclohexyloxycarbonyl) peroxide.[1][3][4]	
Trade Names	While specific trade names for Dicyclohexyl peroxydicarbonate are not readily available in the provided results, similar peroxydicarbonates are sold under trade names like "Perkadox". For instance, Di-(4-tert-butylcyclohexyl) peroxydicarbonate is known as Perkadox 16.[5] [6][7][8]	

Physicochemical and Safety Data

Dicyclohexyl peroxydicarbonate is an organic peroxide primarily used as a radical initiator in polymerization processes.[1] Its utility is derived from the thermally labile peroxide bond. However, this reactivity also necessitates stringent safety protocols.



Property	Value	Source
Physical Description	Colorless to pale yellow liquid or solid.[1]	CymitQuimica[1]
Decomposition Temperature	Decomposes violently or explosively at temperatures of 0-10°C due to self-accelerating exothermic decomposition.[1] [2]	CAMEO Chemicals, PubChem[1][2]
Self-Accelerating Decomposition Temperature (SADT)	The SADT is the lowest temperature at which self-accelerating decomposition may occur in the packaging. For safe storage, the temperature must be kept below the control temperature.	European Organic Peroxide Safety Group
Control Temperature (Tc)	The maximum temperature at which the organic peroxide can be safely transported. For Dicyclohexyl peroxydicarbonate (>91-100%), the control temperature is +10°C.	Publicatiereeks Gevaarlijke Stoffen
Emergency Temperature (Te)	The temperature at which emergency procedures must be implemented. For Dicyclohexyl peroxydicarbonate (>91-100%), the emergency temperature is +15°C.	Publicatiereeks Gevaarlijke Stoffen
Solubility	Moderately soluble in organic solvents; generally insoluble in water.[1]	CymitQuimica[1]



Explosive, strong oxidizing
agent. Sensitive to heat,
contamination, shock, and
friction.[1][2] May ignite
combustibles and can cause
severe skin and eye irritation.

[1]

Experimental Protocols Representative Synthesis of a Peroxydicarbonate

While a specific protocol for **Dicyclohexyl peroxydicarbonate** is not detailed in the provided results, the following general method for the preparation of a similar compound, di-(2-ethylhexyl)peroxydicarbonate, can be adapted. This process involves the reaction of a chloroformate with hydrogen peroxide in an alkaline solution.

Materials:

- Cyclohexyl chloroformate
- Hydrogen peroxide
- Alkaline solution (e.g., sodium hydroxide solution)
- Alkane solvent (for extraction and stabilization)
- Reaction vessel with stirring mechanism and temperature control
- Separatory funnel
- Washing solutions (e.g., water)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

An alkaline solution is prepared in the reaction vessel and cooled.



- Hydrogen peroxide is added to the alkaline solution while maintaining a low temperature.
- Cyclohexyl chloroformate is added dropwise to the stirred mixture, ensuring the temperature remains controlled.
- After the addition is complete, the reaction mixture is stirred for an additional 30-50 minutes.
- Stirring is stopped, and the reaction mixture is allowed to separate into aqueous and organic layers.
- The organic layer containing the product is separated.
- The organic layer is washed repeatedly with water until the pH is neutral (pH 5-7).
- An alkane solvent is added to the product.
- The solution is dried over a suitable drying agent.
- The solvent may be removed under reduced pressure at a low temperature, although peroxydicarbonates are often stored and used as solutions in a solvent for safety.

Thermal Decomposition Analysis

The thermal decomposition of **Dicyclohexyl peroxydicarbonate** is a critical aspect of its application as a radical initiator. A typical experimental setup to study its decomposition kinetics would involve the following:

Equipment:

- Constant temperature bath
- Reaction vessel equipped with a reflux condenser and a port for sampling
- Analytical instrumentation for peroxide concentration determination (e.g., titrimetric methods or HPLC)
- Gas chromatograph-mass spectrometer (GC-MS) for product analysis

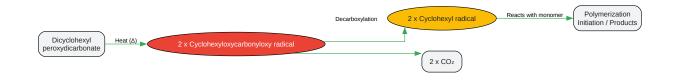
Procedure:



- A solution of Dicyclohexyl peroxydicarbonate in a suitable solvent (e.g., benzene) of a known concentration is prepared.
- The solution is placed in the reaction vessel and immersed in the constant temperature bath set to the desired decomposition temperature (e.g., 50°C).
- Aliquots of the reaction mixture are withdrawn at regular time intervals.
- The concentration of the remaining Dicyclohexyl peroxydicarbonate in each aliquot is determined using a suitable analytical method.
- The decomposition products can be identified and quantified by GC-MS analysis of the reaction mixture at the end of the experiment.
- The rate constants for the decomposition can be calculated from the change in peroxide
 concentration over time. The decomposition of **Dicyclohexyl peroxydicarbonate** in
 benzene at 50°C follows a rate law that includes both unimolecular thermolysis and induced
 decomposition.[9]

Reaction Mechanisms and Safe Handling Thermal Decomposition Pathway

The primary function of **Dicyclohexyl peroxydicarbonate** is to generate free radicals upon heating. The decomposition process is initiated by the homolytic cleavage of the weak oxygenoxygen bond.



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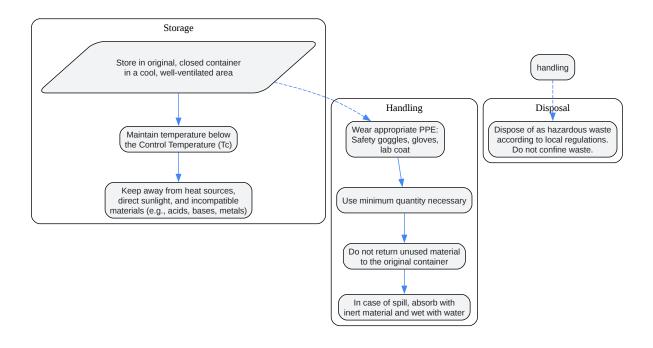
Caption: Thermal decomposition of **Dicyclohexyl peroxydicarbonate**.



The initially formed cyclohexyloxycarbonyloxy radicals can then undergo decarboxylation to produce cyclohexyl radicals and carbon dioxide.[9] These radicals are responsible for initiating polymerization.

Safe Handling and Storage Workflow

Due to its thermal instability and sensitivity, strict safety protocols must be followed when handling and storing **Dicyclohexyl peroxydicarbonate**.



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Caption: Workflow for the safe handling and storage of **Dicyclohexyl peroxydicarbonate**.

Key safety practices include storing the material at controlled low temperatures, avoiding all sources of heat and contamination, and using appropriate personal protective equipment.[5] [10] In case of a spill, the material should be absorbed with an inert, damp, non-combustible material and placed in a loosely covered container for disposal.[1] It is crucial to prevent the peroxide from drying out, as this increases the risk of explosion. Many peroxides are stored and transported as a slurry in water to mitigate this hazard.[1][2]

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